

How to address FtsZ-IN-2 variability in experimental results

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Compound of Interest

Compound Name: FtsZ-IN-2

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FtsZ-IN-2 Technical Support Center

Welcome to the technical support center for **FtsZ-IN-2**. This resource is designed for researchers, scientists, and drug development professionals to address common issues and questions regarding the use of **FtsZ-IN-2** in experimental settings. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to help ensure the consistency and reliability of your results.

Frequently Asked Questions (FAQs)

Q1: What is **FtsZ-IN-2** and what is its mechanism of action?

FtsZ-IN-2, also referred to as Compound 19, is a synthetic small molecule inhibitor of the bacterial cell division protein, FtsZ.[1] FtsZ is a prokaryotic homolog of eukaryotic tubulin and is essential for forming the Z-ring at the cell division site.[2] The primary mechanism of action for **FtsZ-IN-2**, consistent with other benzamide derivatives, is the stimulation and stabilization of FtsZ polymer bundles.[1][3] This hyper-stabilization disrupts the normal, dynamic process of Z-ring formation and disassembly, leading to a block in cytokinesis and eventual cell death.[1] While it is classified as an FtsZ inhibitor due to its disruption of cell division, its direct effect on the FtsZ protein is to promote polymerization.[1]

Q2: In what form is **FtsZ-IN-2** typically supplied and how should it be stored?

FtsZ-IN-2 is typically supplied as a solid powder. For long-term storage, it is recommended to store the compound at -20°C. Once in solution, for example, dissolved in DMSO, it should be stored in aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Always refer to the manufacturer's certificate of analysis for specific storage recommendations.

Q3: What is the recommended solvent for **FtsZ-IN-2**?

FtsZ-IN-2 is typically dissolved in dimethyl sulfoxide (DMSO) to create a high-concentration stock solution. Subsequent dilutions into aqueous assay buffers should be done carefully to avoid precipitation. It is crucial to ensure the final concentration of DMSO in the assay is low (typically $\leq 1\%$) as higher concentrations can affect FtsZ polymerization and enzyme kinetics independently.

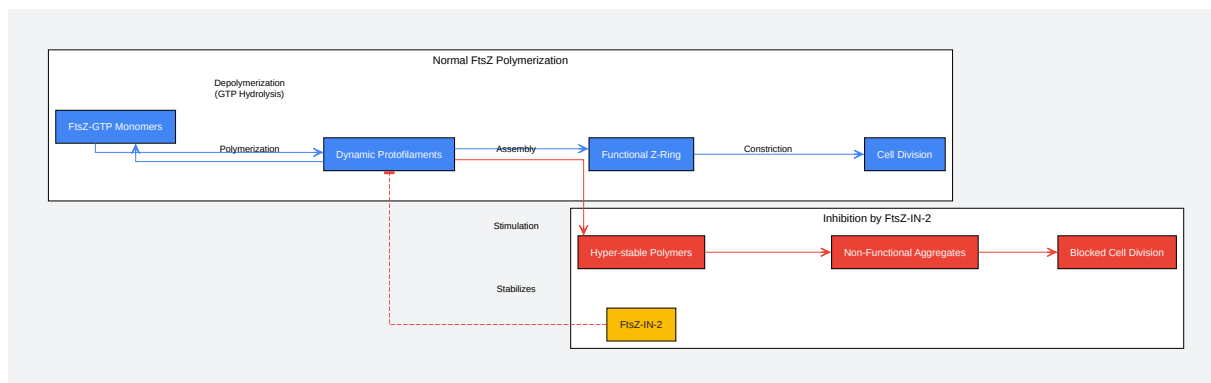
Q4: What are the reported antibacterial activities of **FtsZ-IN-2**?

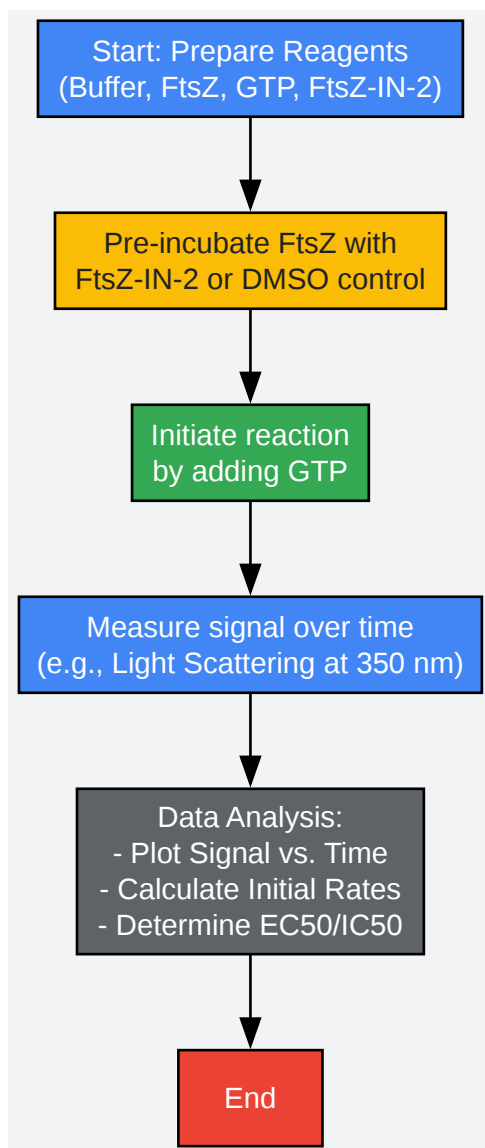
FtsZ-IN-2 has demonstrated potent activity against Gram-positive bacteria, particularly species of *Bacillus* and *Staphylococcus*. The reported Minimum Inhibitory Concentration (MIC) values can vary depending on the bacterial species and the specific strain tested.

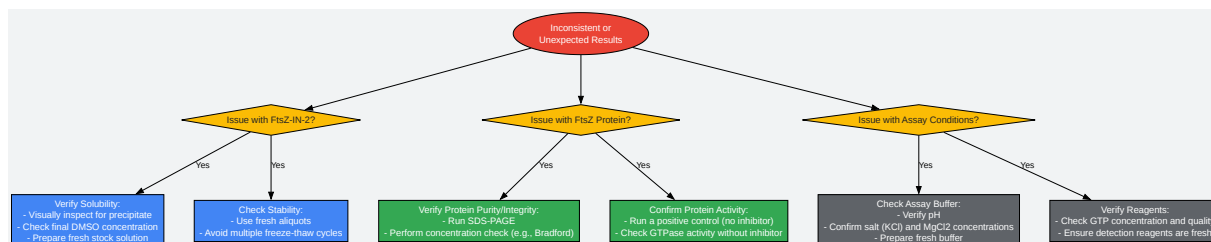
Data Summary Table

Compound	Bacterial Strain	MIC (μM)	Reference
FtsZ-IN-2 (Compound 19)	<i>Bacillus pumilus</i>	0.08	[1]
FtsZ-IN-2 (Compound 19)	<i>Bacillus subtilis</i>	0.04	[1]
FtsZ-IN-2	<i>Staphylococcus aureus</i> (MSSA)	2 $\mu\text{g/mL}$	
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